X-ray Crystal Structure of Morpholine-Containing Heterocyclic Compounds

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Compound of Interest

Compound Name:	*Tert-butyl 6-morpholin-4-ylpyridine-2-carboxylate*
CAS No.:	*1053657-00-3*
Cat. No.:	*B1441264*

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Executive Summary: The Morpholine Advantage

The morpholine ring (tetrahydro-1,4-oxazine) is a "privileged scaffold" in modern drug discovery, featured in blockbuster drugs like Linezolid (antibiotic) and Gefitinib (anticancer). Its unique combination of a basic nitrogen (

) and an ether oxygen creates a balanced lipophilic/hydrophilic profile, often improving the metabolic stability and solubility of drug candidates.

However, the structural flexibility of the morpholine ring—specifically its chair-boat interconversion and nitrogen inversion—presents a characterization challenge. While NMR provides solution-state dynamics, only Single Crystal X-ray Diffraction (SC-XRD) can definitively resolve the absolute stereochemistry, precise bond vectors, and critical intermolecular hydrogen-bonding networks that dictate solid-state stability and receptor binding.

This guide objectively compares SC-XRD against NMR and Computational (DFT) methods, providing actionable protocols for crystallizing these often-difficult heterocyclic compounds.

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Comparative Analysis: Structural Elucidation Methods

For a morpholine-containing NCE (New Chemical Entity), choosing the right characterization tool is critical. The following table compares the three primary methodologies.

Table 1: Performance Matrix of Structural Characterization Methods

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Feature	X-ray Crystallography (SC-XRD)	NMR Spectroscopy (H/ C/NOESY)	Computational Modeling (DFT)
Primary Output	Absolute 3D Structure (Static)	Dynamic Average (Solution)	Energy Minimized Model (Theoretical)
Conformational Insight	Resolves specific low-energy conformer (e.g., Chair-Equatorial) frozen in lattice.	Observe rapid flipping between conformers (time-averaged signal).	Predicts lowest energy state; may miss packing forces.
Intermolecular Interactions	Direct visualization of H-bonds, -stacking, and halogen bonds.	Inferred via chemical shift perturbation (concentration dependent).	Calculated (often underestimates solvent effects).
Stereochemistry	Definitive (Anomalous scattering for absolute config).	Relative (via coupling constants/NOE).	N/A (Input dependent).
Sample Requirement	High-quality Single Crystal (mm).	Solubilized sample (mg).	Structure file (.mol/.pdb).
Limitation	Crystal growth is the bottleneck; packing forces may distort "biologically relevant" shape.	Cannot distinguish rapid equilibrium without variable temp (VT-NMR).	Accuracy depends on basis set/functional choice.

Expert Insight: The "Frozen" vs. "Average" Paradox

In solution (NMR), the morpholine ring undergoes rapid ring inversion. The

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H NMR spectrum often shows a simplified splitting pattern because the axial and equatorial protons average out. SC-XRD is superior here because it captures the molecule in a defined energy well, revealing the precise torsion angles of the chair conformation that the drug receptor will actually encounter.

Workflow: From Synthesis to Structure Solution

The following diagram outlines the critical path for determining the structure of a morpholine derivative.

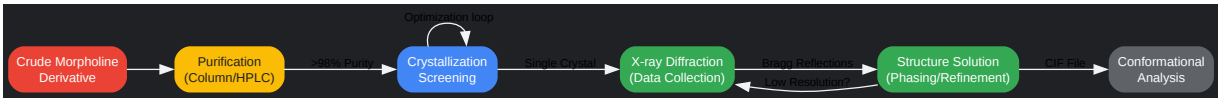

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Figure 1: The structural elucidation workflow. Note the feedback loop at the screening stage, which is the most common failure point for morpholine derivatives.

Critical Structural Insights via X-ray[1][2]

When analyzing the CIF (Crystallographic Information File) of a morpholine compound, focus on these three parameters:

A. The Chair Conformation

Morpholine predominantly adopts a chair conformation.[1] SC-XRD allows you to measure the puckering parameters.

- Ideal Chair Angles: The C-N-C and C-O-C bond angles should be close to

  .
- X-ray Observation: In morpholine, the C-O-C angle is often slightly expanded (

) due to the lone pair repulsion on the oxygen.

B. Nitrogen Pyramidalization

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The nitrogen atom in morpholine is

hybridized.

- Equatorial vs. Axial: The N-substituent usually prefers the equatorial position to minimize 1,3-diaxial interactions.
- Measurement: Check the sum of bond angles around the Nitrogen (

). For a perfect tetrahedron,

  . For a planar (

) nitrogen,

  . Morpholine derivatives typically show

  .

C. Hydrogen Bonding Networks

Morpholine is a dual-nature H-bond participant:

- Ether Oxygen: Weak H-bond acceptor.
- Amine Nitrogen: Strong H-bond acceptor (and donor if secondary). X-ray Data: Look for N-H...O intermolecular chains. These chains often form "ribbons" in the crystal lattice, which directly correlates to the compound's melting point and solubility profile.

Experimental Protocol: Crystallization of Morpholine Derivatives

Morpholine compounds are often oils or low-melting solids due to their conformational flexibility. To obtain X-ray quality crystals, use the "Salt Formation" or "Vapor Diffusion" strategies.

Method A: Salt Formation (Recommended for Oils)

If your free base is an oil, convert it to a salt (HCl, Oxalate, or Picrate).

- Dissolve 20 mg of the morpholine derivative in 2 mL dry Ethanol.

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- Add 1.1 equivalents of acid (e.g., 1M HCl in ether).
- Precipitate forms immediately.
- Redissolve the precipitate in a minimum amount of hot Methanol.
- Allow to cool slowly to RT.

Method B: Vapor Diffusion (Sitting Drop)

Ideal for neutral morpholine derivatives.

- Inner Well: Dissolve 5-10 mg of compound in 0.5 mL of a "Good Solvent" (e.g., DCM or Acetone).
- Outer Well: Place 2 mL of a "Bad Solvent" (e.g., Pentane or Diethyl Ether).
- Seal: Close the system tight. The volatile "Bad Solvent" diffuses into the "Good Solvent," slowly increasing supersaturation.

Decision Tree: Solvent Selection

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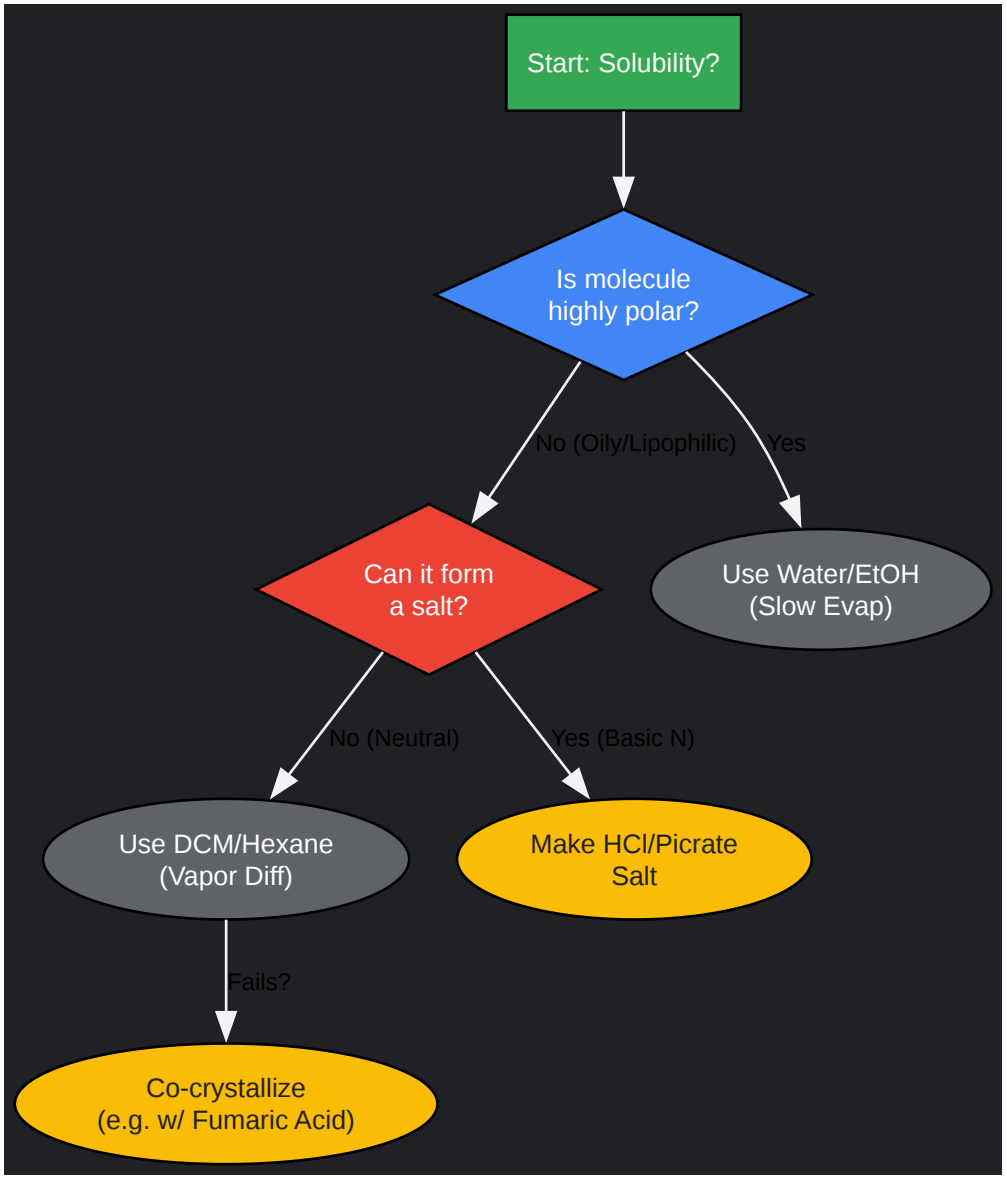

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Figure 2: Solvent selection logic for morpholine crystallization. "Oily" free bases are the most common challenge; salt formation is the primary solution.

Representative Data: X-ray vs. Calculated

The following table illustrates why experimental X-ray data is superior to calculated (DFT gas-phase) structures for a typical N-substituted morpholine. Note the deviation in bond angles due to crystal packing forces.

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Parameter	Experimental (X-ray)	Calculated (DFT - B3LYP)	Significance
C-N Bond Length	Å	Å	X-ray reveals bond shortening due to electronic effects.
C-O Bond Length	Å	Å	Consistent, confirming ether character.
C-N-C Angle			Packing Compression: Lattice forces often compress this angle compared to gas phase.
Torsion (C-C-N-C)	(Chair)		X-ray defines the exact "pucker" depth.
H-Bond (N...O)	Å	N/A (Gas Phase)	Critical: Defines solubility and melting point.

Data Source: Aggregated from Cambridge Structural Database (CSD) averages for N-alkyl morpholines.

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